

Clinical Validation of DOTA-Bombesin PET in Cancer Patients: A Comparative Guide

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Compound of Interest

Compound Name: DOTA-bombesin (1-14)

Cat. No.: B15604550

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The landscape of oncological imaging is continually evolving, with a drive towards more specific and sensitive molecular imaging agents. Among these, radiolabeled bombesin (BBN) analogues, which target the gastrin-releasing peptide receptor (GRPR), have emerged as promising tools for the detection and characterization of various cancers, notably prostate and breast cancer. This guide provides a comprehensive comparison of the clinical performance of DOTA-bombesin based PET imaging with alternative methods, supported by experimental data from recent clinical trials.

While initial research explored the full bombesin (1-14) peptide sequence, the clinical focus has largely shifted to GRPR antagonists, such as 68Ga-RM2 (also known as 68Ga-DOTA-BBN), due to their improved pharmacokinetic profiles and potentially higher tumor-to-background ratios. This guide will primarily focus on the clinical validation of these clinically relevant DOTA-bombesin antagonists.

Comparative Performance in Prostate Cancer

Recent clinical studies have demonstrated the diagnostic value of GRPR-targeted PET imaging in prostate cancer, often in comparison to established modalities like Prostate-Specific Membrane Antigen (PSMA)-targeted PET and Magnetic Resonance Imaging (MRI).

Table 1: Detection Rates of 68Ga-RM2 PET-MRI vs. MRI alone in Biochemical Recurrence of Prostate Cancer[1]

Imaging Modality	Patient-Based Detection Rate	Lesion-Based Detection Rate
68Ga-RM2 PET-MRI	69% (69/100)	143 lesions
MRI alone	40% (40/100)	96 lesions
p-value	<0.0001	<0.0001

Table 2: Comparison of 68Ga-RM2 PET/MRI and 68Ga-PSMA PET/MRI in Recurrent Prostate Cancer[2]

Imaging Modality	Patient-Based Detection Rate	Total Lesions Detected	Mean SUVmax (Range)
68Ga-PSMA PET/MRI	74% (26/35)	95	19.69 (1.91–112.37)
68Ga-DOTA-RM2 PET/MRI	48% (15/31)	41	19.51 (3.41–146.62)

Table 3: Preliminary Comparison in Staging of High-Risk Prostate Cancer[3][4]

Imaging Modality	Detection of Primary Tumor (n=19)	Detection of Lymph Node Metastases (n=19)	Detection of Bone Metastases (n=19)
68Ga-PSMA PET/MRI	18/19	7	3
68Ga-DOTA-RM2 PET/MRI	18/19	4	0
MRI	18/19	5	1

Comparative Performance in Breast Cancer

The utility of GRPR-targeted PET is also being actively investigated in breast cancer, particularly in estrogen receptor (ER) and progesterone receptor (PR) positive subtypes where GRPR is often overexpressed.

Table 4: Comparison of ⁶⁴Cu-SAR-Bombesin PET/CT and ¹⁸F-FDG PET/CT in Metastatic ER+/PR+/HER2- Breast Cancer (n=7)[5][6][7][8][9]

Parameter	⁶⁴ Cu-SAR-Bombesin PET/CT	¹⁸ F-FDG PET/CT
Patient-Based Detection Rate	5/7	6/7
Mean Total Tumor Volume (TTV)	413 mL	164 mL
Mean SUVmax	11	9
Mean Number of Lesions Detected	49	9
Mean SUVmax in Lobular Subtype (n=2)	20	<7

Experimental Protocols

68Ga-RM2 PET/MRI Protocol for Recurrent Prostate Cancer[2]

- Patient Preparation: No specific patient preparation, such as fasting, is required.
- Radiotracer Administration: An intravenous injection of 84–228 MBq (mean ± SD, 153.36 ± 36 MBq) of ⁶⁸Ga-DOTA-RM2 is administered.
- Image Acquisition:
 - Imaging starts approximately 50 minutes (mean ± SD, 49 ± 13 min) post-injection.
 - A high-sensitivity scan of the pelvis is acquired for 20 minutes on a PET/MRI scanner, simultaneously with an axial T2-weighted MRI sequence for anatomical localization.

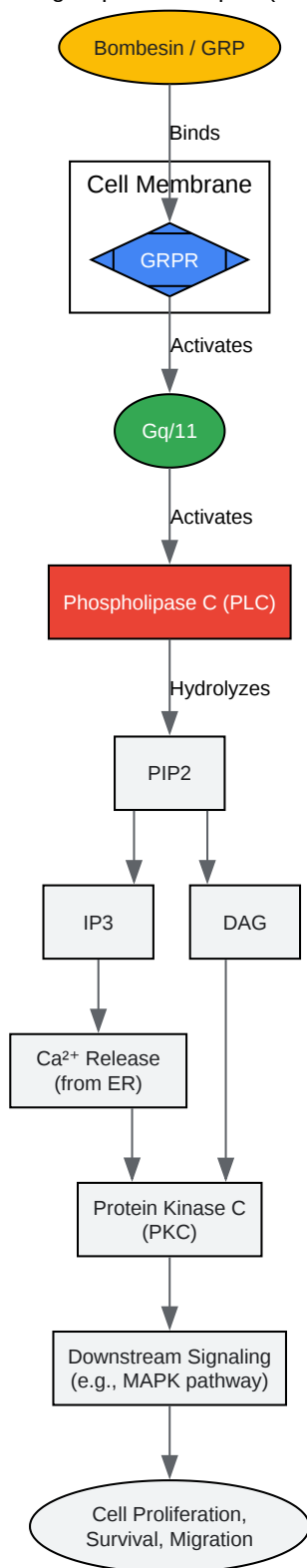
- This is followed by a whole-body PET scan (5-6 field of views, 4 minutes per field of view) from the base of the skull to mid-thigh, acquired simultaneously with a whole-body MRI sequence (e.g., LAVA Flex) and diffusion-weighted imaging (DWI).

64Cu-SAR-Bombesin PET/CT Protocol for Metastatic Breast Cancer[7][8]

- Patient Preparation: No specific fasting requirements are mentioned.
- Radiotracer Administration: Patients receive an intravenous injection of 64Cu-SAR-Bombesin.
- Image Acquisition:
 - PET/CT imaging is performed at 1, 3, and 24 hours post-injection.
 - All PET scans are assessed visually and quantitatively.

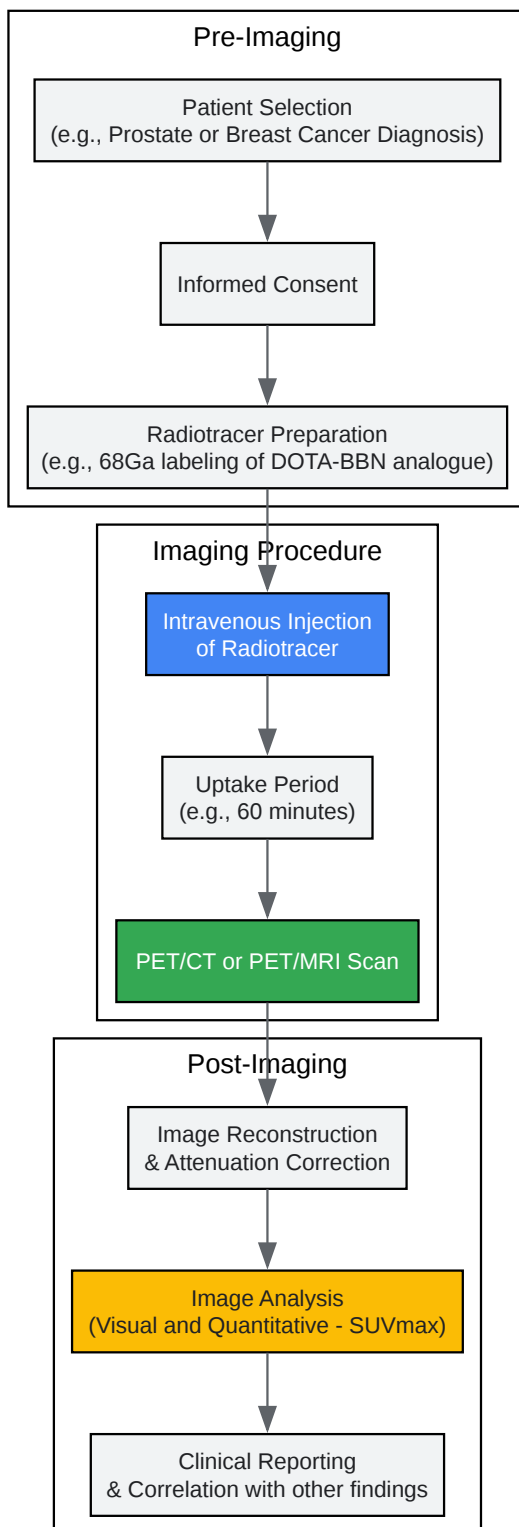
Visualizations

Simplified Gastrin-Releasing Peptide Receptor (GRPR) Signaling Pathway

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Caption: Simplified GRPR signaling cascade upon ligand binding.

General Experimental Workflow for DOTA-Bombesin PET Imaging



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Caption: Workflow for DOTA-bombesin PET imaging studies.

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